

Physical properties of fumaraldehyde bis(dimethyl acetal)

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Compound of Interest

Compound Name: 1,1,4,4-Tetramethoxy-2-butene

CAS No.: 6922-38-9

Cat. No.: B12651489

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An In-depth Technical Guide to the Physical Properties of Fumaraldehyde Bis(dimethyl acetal)

Introduction

Fumaraldehyde bis(dimethyl acetal), also known by its systematic name **trans-1,1,4,4-Tetramethoxy-2-butene**, is a versatile bifunctional organic compound. As an acetal, it serves as a protected form of fumaraldehyde, a reactive dialdehyde. This protective strategy is fundamental in multi-step organic synthesis, allowing for the manipulation of other functional groups within a molecule without unintended reactions at the aldehyde sites. Its primary utility is found in the synthesis of complex organic molecules, such as C20-carotene and various crocetin esters, where the controlled release of the aldehyde functionalities is a critical step.^[1] It is also used in the preparation of fumaraldehyde dimethylacetal (FDMA) through partial acid hydrolysis.^[1] This guide provides a comprehensive overview of its core physical properties, characterization methodologies, and handling considerations, tailored for professionals in chemical research and drug development.

Molecular Structure and Chemical Identifiers

The structural integrity and identity of a reagent are the foundation of reproducible science. Fumaraldehyde bis(dimethyl acetal) is a C8 molecule characterized by a central trans-configured carbon-carbon double bond, with a dimethoxyacetal group at both the 1 and 4 positions.

Caption: Chemical structure of Fumaraldehyde bis(dimethyl acetal).

Key Identifiers:

- CAS Number: 6068-62-8[2]
- Molecular Formula: C₈H₁₆O₄[2][3]
- Molecular Weight: 176.21 g/mol [2][3]
- Linear Formula: (CH₃O)₂CHCH=CHCH(OCH₃)₂
- InChI: 1S/C8H16O4/c1-9-7(10-2)5-6-8(11-3)12-4/h5-8H,1-4H3/b6-5+[3]
- InChIKey: ZFGVCDSFRAMNMT-AATRIKPKSA-N[3]
- SMILES: COC(OC)\C=C\C(OC)OC

Core Physical Properties

The physical properties of a compound are critical for designing experimental setups, purification procedures, and storage protocols. Fumaraldehyde bis(dimethyl acetal) is a colorless liquid at room temperature.[2] A summary of its key physical data is presented below.

Property	Value	Conditions	Source(s)
Physical State	Liquid	Room Temperature	[2]
Appearance	Colorless	-	[2]
Boiling Point	100-103 °C	15 mmHg	[1]
Density	1.01 g/mL	25 °C	[1]
Refractive Index (n _D)	1.428	20 °C	[1]
Flash Point	80 °C	Closed Cup	[1]
Melting Point	Not Applicable	-	[2]
Purity (Assay)	>90% to 95%	Gas Chromatography (GC)	[1][2]

These values, particularly the boiling point under reduced pressure, indicate that the compound is amenable to purification by vacuum distillation. Its density, being slightly greater than water, is a relevant consideration for liquid-liquid extractions.

Handling, Storage, and Safety

Proper handling is paramount for maintaining the integrity of the reagent and ensuring laboratory safety.

- **Sensitivity:** This compound is noted to be both air and moisture sensitive.[2] The acetal functional groups are susceptible to hydrolysis, especially in the presence of acid, which would regenerate the reactive aldehyde. Exposure to air can lead to oxidation.
- **Storage:** It is recommended to store the compound at room temperature under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container.[1]
- **Safety:** Fumaraldehyde bis(dimethyl acetal) is classified as a skin irritant (H315).[1] Standard personal protective equipment (PPE), including gloves and safety glasses, should be worn during handling. All manipulations should be performed in a well-ventilated fume hood.

Experimental Protocols for Property Verification

To ensure the quality and identity of the material before use, simple and effective verification protocols are necessary. These procedures serve as a self-validating system, confirming that the material on hand matches the expected literature values.

Protocol 1: Verification of Identity via Refractive Index Measurement

Causality: The refractive index is a unique and intrinsic physical property of a pure liquid, directly related to its molecular structure and density. A deviation from the expected value (1.428 @ 20°C) can indicate the presence of impurities or that the wrong substance is being handled. This non-destructive technique provides a rapid quality control checkpoint.

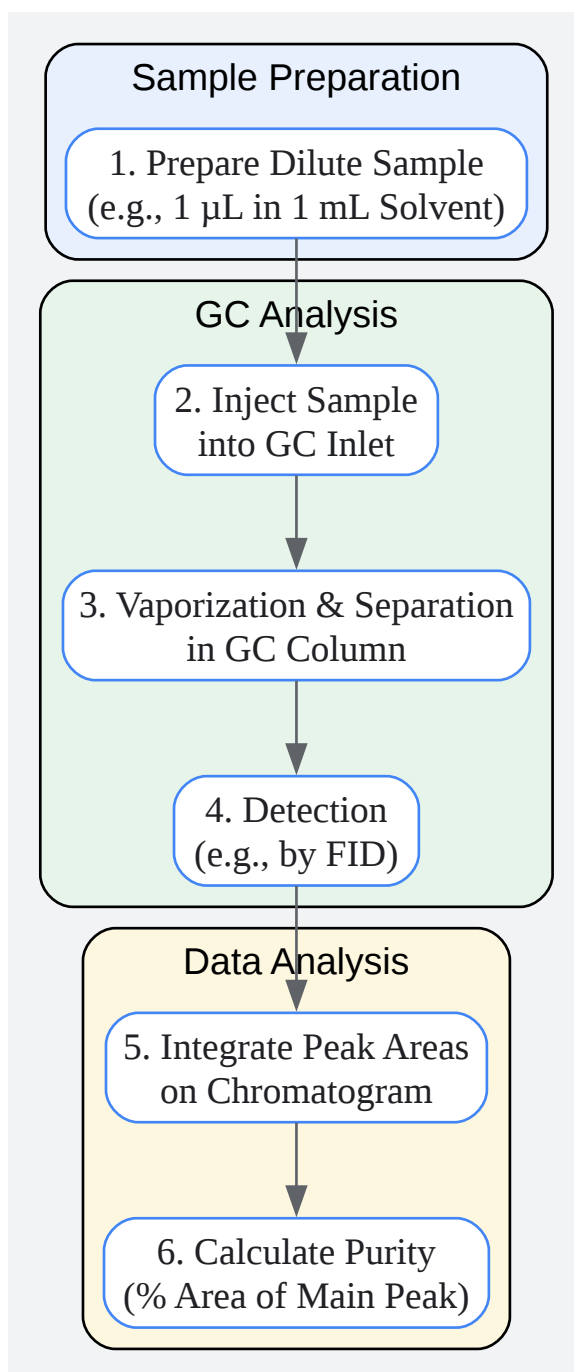
Methodology:

- **Instrument Calibration:** Ensure the Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- **Temperature Control:** Set the circulating water bath connected to the refractometer to precisely 20.0 °C. Allow the instrument's prisms to equilibrate.
- **Sample Application:** Using a clean pipette, apply 2-3 drops of Fumaraldehyde bis(dimethyl acetal) onto the surface of the measuring prism.
- **Measurement:** Close the prism assembly. Look through the eyepiece and adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the instrument's scale.
- **Validation:** Compare the experimental value to the literature value of 1.428.^[1] A match within a narrow tolerance (e.g., ± 0.002) confirms the sample's identity and likely high purity.

Protocol 2: Purity Assessment by Gas Chromatography (GC)

Causality: Gas chromatography separates volatile compounds based on their differential partitioning between a stationary phase (in the column) and a mobile phase (an inert gas). For

a pure substance, this technique should yield a single, sharp peak at a characteristic retention time. The area of this peak relative to the total area of all peaks provides a quantitative measure of purity. Commercial suppliers use this method to provide an assay value.[1][2]



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Caption: Workflow for purity assessment using Gas Chromatography.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the acetal in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **Instrument Setup:**
 - **Column:** Select a suitable capillary column (e.g., a non-polar DB-1 or a mid-polar DB-5).
 - **Temperatures:** Set the injector and detector (typically a Flame Ionization Detector, FID) temperatures high enough to ensure rapid vaporization (e.g., 250 °C).
 - **Oven Program:** Implement a temperature gradient program, for example, starting at 50 °C, holding for 2 minutes, then ramping at 10 °C/min to 250 °C.
- **Injection:** Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- **Data Acquisition:** Record the resulting chromatogram.
- **Analysis:** A pure sample of Fumaraldehyde bis(dimethyl acetal) will exhibit one major peak. The purity is calculated as the area of the main peak divided by the total area of all peaks, multiplied by 100%. This result should align with the supplier's specification (>90-95%).[\[1\]](#)[\[2\]](#)

Available Spectroscopic Data

For unequivocal structural confirmation, spectroscopic analysis is indispensable. Publicly accessible databases indicate the availability of a full suite of spectral data for this compound, which serves as an authoritative reference for researchers.

- **Nuclear Magnetic Resonance (NMR):** Both ^1H and ^{13}C NMR spectra are available.[\[3\]](#) These are crucial for confirming the carbon skeleton, the trans configuration of the double bond (via coupling constants in the ^1H spectrum), and the presence and connectivity of the methoxy and acetal protons.
- **Infrared (IR) Spectroscopy:** Multiple FTIR spectra (ATR and Transmission) are available.[\[3\]](#) Key expected absorbances would include C-O stretching for the acetal/ether groups and C=C stretching for the alkene.

- Mass Spectrometry (MS): GC-MS data is available, which provides the molecular weight and fragmentation pattern, offering definitive proof of the molecular formula and structural components.[3]

Researchers synthesizing or using this compound should acquire their own spectra and compare them against these reference databases to authoritatively confirm identity and purity.

References

- Fumaraldehyde Bis(Dimethyl Acetal) 90.0%(GC). PureSynth. [\[Link\]](#)
- Fumaraldehyde bis(dimethyl acetal). SpectraBase. [\[Link\]](#)

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